

challenges in the selective functionalization of 3-Chloro-5-fluoropyridazine

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Compound of Interest

Compound Name: 3-Chloro-5-fluoropyridazine

CAS No.: 2411299-89-1

Cat. No.: B2493625

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Welcome to the Technical Support & Troubleshooting Center for the selective functionalization of **3-Chloro-5-fluoropyridazine** (CAS: 2411299-89-1).

As an electron-deficient dihaloheteroarene, this scaffold presents a classic chemoselectivity challenge: differentiating between the highly electrophilic C5-fluorine and the transition-metal-labile C3-chlorine. This portal provides causality-driven troubleshooting, self-validating protocols, and mechanistic insights to ensure absolute regiocontrol in your late-stage functionalization or library synthesis workflows.



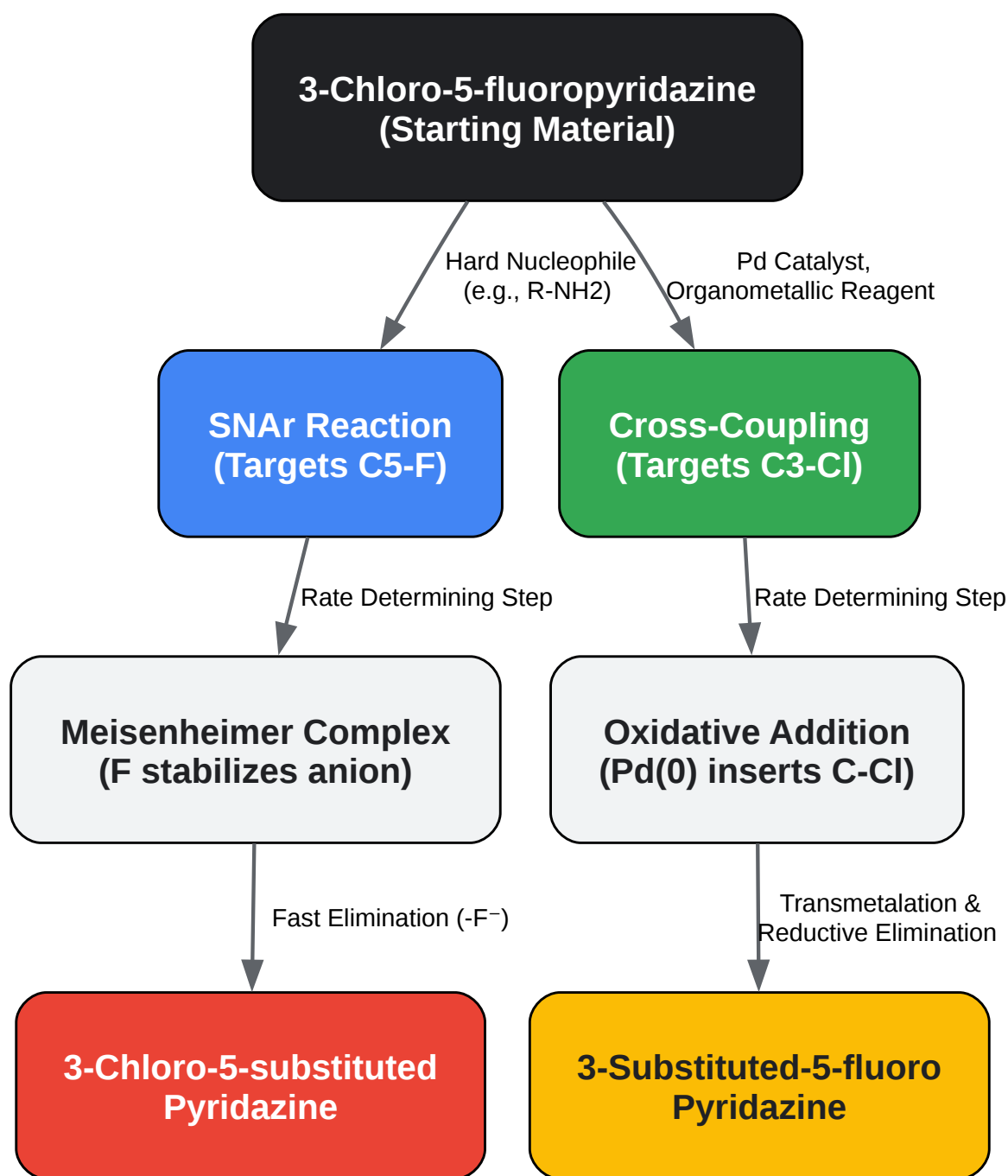
Knowledge Base: The Causality of Chemoselectivity

To troubleshoot functionalization issues, one must first understand the inherent electronic disparities of the pyridazine core.

1. Why does Nucleophilic Aromatic Substitution (SNAr) favor the C5-Fluorine? In SNAr, the rate-determining step is the initial nucleophilic attack to form the anionic Meisenheimer complex, not the cleavage of the carbon-halogen bond[1][2]. Fluorine is the most

electronegative element (Pauling scale 3.98)[3]. This extreme electronegativity withdraws electron density via induction, making the C5 carbon highly electrophilic while simultaneously stabilizing the negative charge of the intermediate complex[2][4]. Consequently, hard nucleophiles will selectively displace the fluoride over the chloride.

2. Why do Palladium/Nickel Cross-Couplings favor the C3-Chlorine? Transition-metal-catalyzed cross-couplings (e.g., Suzuki, Buchwald-Hartwig) rely on oxidative addition as the rate-determining step[5]. This step requires the cleavage of the carbon-halogen bond. The C–Cl bond is significantly longer and thermodynamically weaker than the exceptionally strong C–F bond, making the C3 position the exclusive site for low-valent metal insertion[3][6].



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Fig 1: Chemoselective divergence of **3-chloro-5-fluoropyridazine** via S_NAr and Pd-catalyzed cross-coupling.

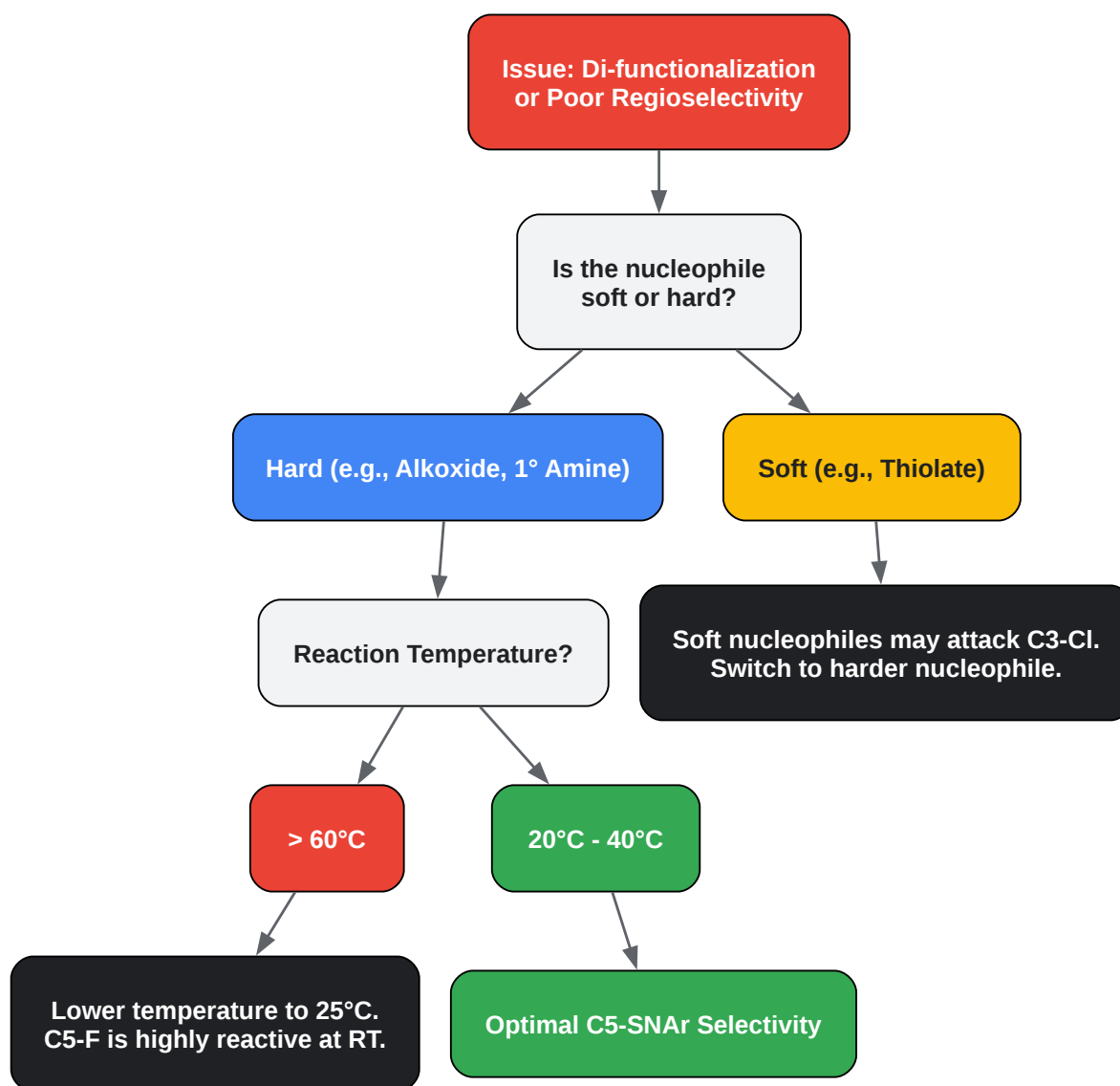


Troubleshooting Desk & FAQs

[TICKET #001] Issue: Poor Regioselectivity during S_NAr (Nucleophile attacking C3-Cl)

Q: I am trying to displace the fluorine with an amine, but LC-MS shows a mixture of C5-substitution, C3-substitution, and di-functionalization. How do I fix this? A: Loss of regiocontrol in this scaffold is almost always driven by thermal over-activation or mismatched nucleophile "hardness."

- Causality: While the C5-F is electronically primed for S_NAr , the C3-Cl is situated alpha to the pyridazine nitrogen, which also provides significant electronic activation[1]. If you apply too much heat ($>60^{\circ}\text{C}$), the kinetic preference for C5 is overridden, leading to thermodynamic mixtures. Furthermore, "soft" nucleophiles (like thiolates) have a higher affinity for the more polarizable C-Cl bond compared to the "hard" C-F bond[7].
- Resolution: Lower the reaction temperature to $0^{\circ}\text{C} \rightarrow 25^{\circ}\text{C}$. Ensure you are using a hard nucleophile (primary/secondary amines or alkoxides). Use a non-nucleophilic base (e.g., DIPEA) to scavenge the generated HF without competing for the electrophile.



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Fig 2: Troubleshooting decision tree for resolving regioselectivity issues during SNAr functionalization.

####[TICKET #002] Issue: Sluggish Suzuki-Miyaura Coupling at C3 Q: My palladium-catalyzed cross-coupling at the C3-chloride is stalling at 30% conversion. Increasing the temperature causes the pyridazine core to degrade. What is happening? A: You are experiencing catalyst poisoning and base-mediated core degradation.

- Causality: Pyridazine nitrogens are excellent bidentate ligands. They can coordinate to the Pd(II) intermediate, forming off-cycle, stable complexes that halt the catalytic cycle[8]. Additionally, electron-deficient pyridazines are highly sensitive to strong aqueous bases (like NaOH or KOH) at elevated temperatures, leading to ring-opening or hydroxide-mediated SNAr at the C5-F position[2].
- Resolution: Switch to a bulky, electron-rich phosphine ligand (e.g., XPhos or dppf) to prevent pyridazine coordination to the metal center[5]. Replace strong bases with mild, anhydrous bases like Cs₂CO₃ or K₃PO₄.



Quantitative Data: Reaction Parameter Summary

To ensure optimal chemoselectivity, adhere to the established parameter boundaries summarized below:

Reaction Type	Target Site	Optimal Reagents / Catalysts	Temp Range	Expected Regioselectivity	Common Side Reactions
SNAr (Amination)	C5 (Displaces F)	1°/2° Amine (1.1 eq), DIPEA (2.0 eq), THF or DMF	0°C to 25°C	> 95:5 (C5 : C3)	Di-amination (if > 60°C)
SNAr (Etherification)	C5 (Displaces F)	NaOR or KOR (1.05 eq), THF	-78°C to 0°C	> 98:2 (C5 : C3)	Ring degradation (if excess base)
Suzuki Coupling	C3 (Displaces Cl)	Ar-B(OH) ₂ (1.2 eq), Pd(dppf)Cl ₂ (5 mol%), K ₃ PO ₄	80°C to 90°C	Exclusive to C3	Protodeboronation of Ar-B(OH) ₂
Buchwald-Hartwig	C3 (Displaces Cl)	Amine (1.2 eq), Pd ₂ (dba) ₃ , XPhos, Cs ₂ CO ₃	90°C to 100°C	Exclusive to C3	SNAr at C5 (if amine is small)



Protocol Library: Self-Validating Methodologies

Protocol A: Regioselective C5-Amination (SNAr)

This protocol utilizes mild conditions to prevent C3-chloride displacement.

- Setup: In an oven-dried flask under N₂, dissolve **3-Chloro-5-fluoropyridazine** (1.0 mmol) in anhydrous THF (5.0 mL).
- Cooling: Cool the solution to 0°C using an ice bath.

- Addition: Add N,N-Diisopropylethylamine (DIPEA) (2.0 mmol). Slowly add the desired secondary amine (1.05 mmol) dropwise over 5 minutes.
- Reaction: Remove the ice bath and allow the reaction to stir at 25°C for 2–4 hours.
- In-Process Analytical Validation:
 - TLC: Monitor disappearance of starting material.
 - ^{19}F NMR Check (Critical): Take an aliquot. The sharp ^{19}F signal of the starting material should completely disappear, confirming the C-F bond has been cleaved.
 - LC-MS Check: Look for the mass of $[\text{M} - \text{F} + \text{Amine}]^+$. The isotopic pattern must still show a 3:1 ratio (M : M+2), validating that the C3-Chlorine is still intact.
- Workup: Quench with saturated aqueous NH_4Cl . Extract with EtOAc (3 x 10 mL). Wash organics with brine, dry over Na_2SO_4 , and concentrate under reduced pressure.

Protocol B: Regioselective C3-Suzuki-Miyaura Coupling

This protocol assumes the C5-fluorine is still intact and utilizes conditions to prevent $\text{S}_{\text{N}}\text{Ar}$ side-reactions.

- Setup: In a Schlenk tube, combine **3-Chloro-5-fluoropyridazine** (1.0 mmol), Arylboronic acid (1.2 mmol), $\text{Pd}(\text{dppf})\text{Cl}_2$ (0.05 mmol, 5 mol%), and anhydrous K_3PO_4 (2.0 mmol).
- Solvent: Add degassed 1,4-Dioxane (4.0 mL). Note: Avoid protic solvents like water/ethanol to prevent hydroxide/alkoxide generation which could trigger $\text{S}_{\text{N}}\text{Ar}$ at the C5-F position.
- Reaction: Seal the tube and heat to 80°C for 12 hours under N_2 .
- In-Process Analytical Validation:
 - ^{19}F NMR Check (Critical): The ^{19}F signal must remain present in the spectrum, though shifted, proving the C5-F bond was untouched.
 - LC-MS Check: Look for the mass of $[\text{M} - \text{Cl} + \text{Aryl}]^+$. The 3:1 isotopic chlorine signature will disappear, confirming successful oxidative addition and cross-coupling at C3.

- Workup: Cool to room temperature, filter through a pad of Celite (eluting with EtOAc), and concentrate. Purify via flash chromatography.



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